

Navigating the Safe Disposal of Methylcyclohexane-d14: A Procedural Guide

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Compound of Interest

Compound Name: Methylcyclohexane-d14

Cat. No.: B156626

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **Methylcyclohexane-d14**, a deuterated solvent used in various research applications. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Key Safety and Hazard Information

Methylcyclohexane-d14 is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor, causes skin irritation, may cause drowsiness or dizziness, and can be fatal if swallowed and enters the airways.^{[1][2][3][4]} Furthermore, it is toxic to aquatic life with long-lasting effects.^{[2][4][5]} Understanding these hazards is the first step in safe handling and disposal.

Quantitative Data Summary

For quick reference, the key quantitative data for **Methylcyclohexane-d14** are summarized in the table below. This information is critical for assessing risks and planning appropriate safety measures.

Property	Value	Source
CAS Number	10120-28-2	[1][3]
EC Number	233-325-3	[1]
Molecular Formula	C7D14	[5]
Melting Point/Freezing Point	-126.4 °C	[1]
Initial Boiling Point and Boiling Range	100.9 °C	[1]
Flash Point	-4 °C	[1]
UN Number	2296	[6]

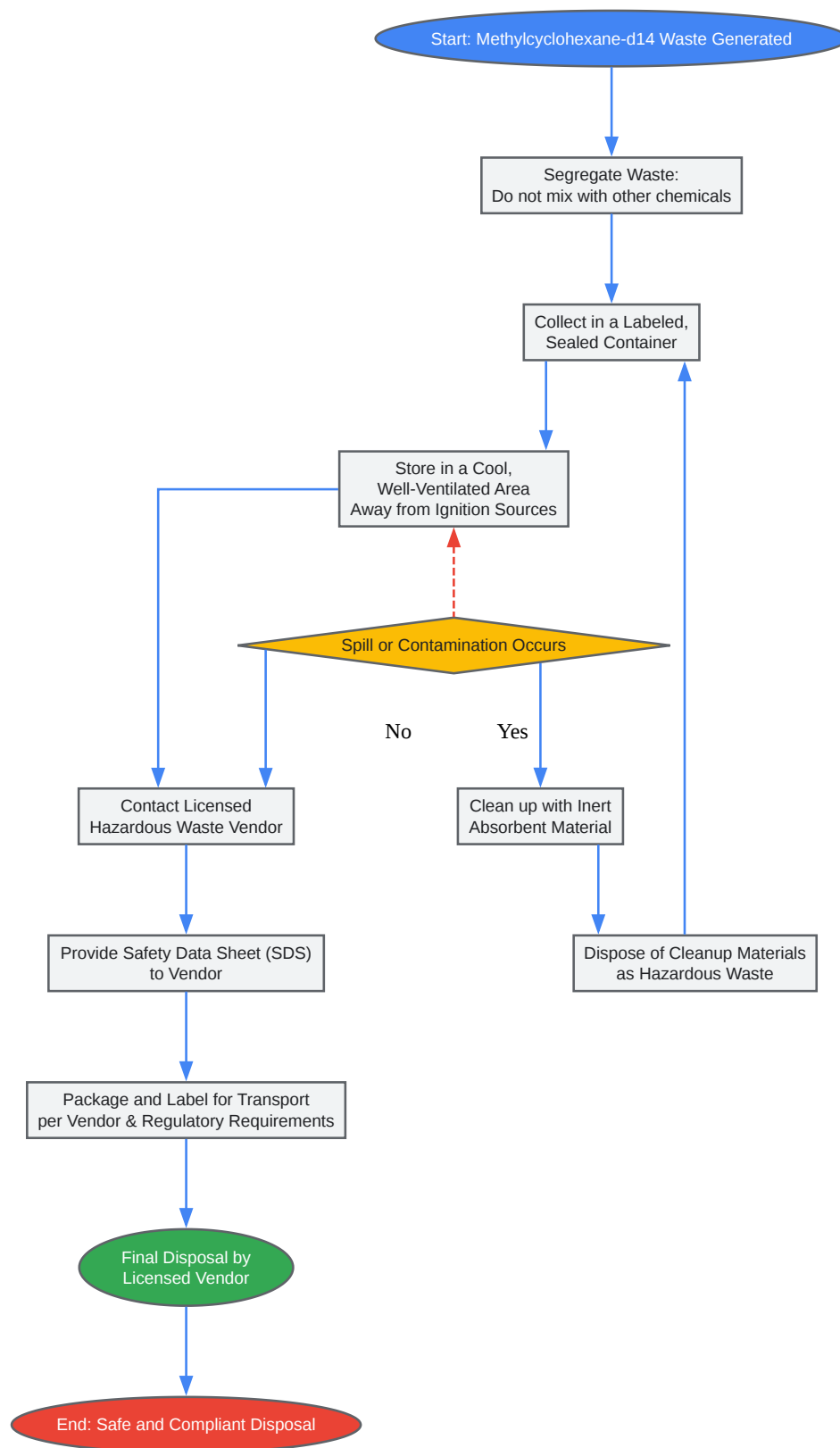
Procedural Steps for Proper Disposal

The disposal of **Methylcyclohexane-d14** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following step-by-step procedure outlines the recommended course of action, from waste collection to final disposal.

- Waste Segregation and Collection:
 - Do not mix **Methylcyclohexane-d14** waste with other waste streams.[2]
 - Collect surplus and non-recyclable solutions in their original containers or in a designated, properly labeled, and sealed waste container.[2] The container must be compatible with flammable organic solvents.
 - Ensure the container is clearly labeled as "Hazardous Waste," "Flammable Liquid," and includes the full chemical name: "**Methylcyclohexane-d14**."
- Storage of Waste:
 - Store the waste container in a cool, well-ventilated area designated for hazardous waste storage.[7]

- Keep the container away from heat, sparks, open flames, and other sources of ignition.^[1]^[2]^[3]^[4]^[5] No smoking in the storage area.
- Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
- Arranging for Disposal:
 - Contact a licensed and qualified hazardous waste disposal company.^[2]^[6] Do not attempt to dispose of this chemical through standard laboratory drains or as regular trash.
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **Methylcyclohexane-d14**.
 - Follow all packaging, labeling, and transportation requirements stipulated by the disposal company and relevant local, state, and federal regulations.
- Handling of Contaminated Materials:
 - Any materials used to clean up spills of **Methylcyclohexane-d14** (e.g., sand, diatomaceous earth, universal binding agents) must also be treated as hazardous waste and placed in a sealed container for disposal.^[1]^[2]
 - Contaminated personal protective equipment (PPE), such as gloves, should be disposed of as hazardous waste.
 - Empty containers that held **Methylcyclohexane-d14** should be handled as if they still contain the product until they have been properly decontaminated.^[2]^[7]

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Methylcyclohexane-d14**.



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Disposal Workflow for **Methylcyclohexane-d14**

By adhering to these procedures and consulting with certified waste disposal professionals, laboratories can ensure the safe and environmentally responsible management of **Methylcyclohexane-d14** waste. This commitment to safety and compliance is integral to the integrity of scientific research.

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